

# GGACK (Hydrochloride) Proper Disposal Procedures: A Technical Guide[1]

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: GGACK (hydrochloride)

Cat. No.: B10823146

[Get Quote](#)

## Executive Summary & Scientific Context

GGACK (Glu-Gly-Arg-chloromethyl ketone) is a potent, irreversible inhibitor of serine proteases, specifically targeting thrombin and Factor Xa.[1] Its efficacy in research stems from its chloromethyl ketone (CMK) moiety, which acts as an affinity label. This group alkylates the active site histidine residue of the protease, forming a covalent bond that permanently disables the enzyme.

The Safety Paradox: The same alkylating mechanism that makes GGACK an effective inhibitor also classifies it as a potential biological hazard. Alkylating agents can theoretically modify endogenous proteins or nucleic acids if improperly handled. Therefore, disposal protocols must treat GGACK not merely as "chemical waste" but as a reactive alkylating agent requiring thermal destruction.

This guide outlines a self-validating disposal workflow designed to prevent environmental release and personnel exposure.[1][2]

## Hazard Identification & Physical Properties[3][4][5] [6]

Before initiating disposal, verify the compound's state and concentration. Treat all "empty" vials as trace-contaminated hazardous waste.[1]

**Table 1: Chemical & Hazard Profile**

Property	Specification
Chemical Name	H-Glu-Gly-Arg-chloromethyl ketone dihydrochloride
Synonyms	GGACK; EGR-CMK; Glu-Gly-Arg-CH <sub>2</sub> Cl
CAS Number	65113-67-9
Molecular Formula	C <sub>14</sub> H <sub>25</sub> ClN <sub>6</sub> O <sub>5</sub> [1][3][4][5][6][7] · 2HCl
Functional Hazard	Alkylating Agent (Irreversible binder to Histidine/Serine)
GHS Classification	Skin Irrit. 2; Eye Irrit.[8][9] 2A; STOT SE 3 (Respiratory)
Physical State	White to off-white lyophilized powder
Solubility	Soluble in water, DMSO, and dilute acid

## Pre-Disposal Handling & PPE

Causality of Protocol: Because GGACK is a solid that can form aerosols, and a liquid that can penetrate skin (especially in DMSO), the primary risk is inhalation or transdermal absorption.[9]

- Respiratory Protection: Handle lyophilized powder only inside a certified fume hood or biological safety cabinet (BSC) to prevent inhalation of alkylating dust.
- Dermal Barrier: Double-glove with Nitrile gloves (minimum 5 mil thickness).[1] Latex is insufficient for DMSO-solvated peptides.[1]
- Ocular Protection: Chemical splash goggles are mandatory; safety glasses are insufficient for liquid handling.

## Disposal Protocol: The "Segregate & Incinerate" Standard

Core Directive: Do NOT attempt chemical deactivation (e.g., bleach/NaOH) in the laboratory sink. The reaction products of chloromethyl ketones can remain toxic. The only validated disposal method is high-temperature incineration via a licensed hazardous waste contractor.[1]

## Workflow A: Solid Waste (Lyophilized Powder / Contaminated Solids)[1]

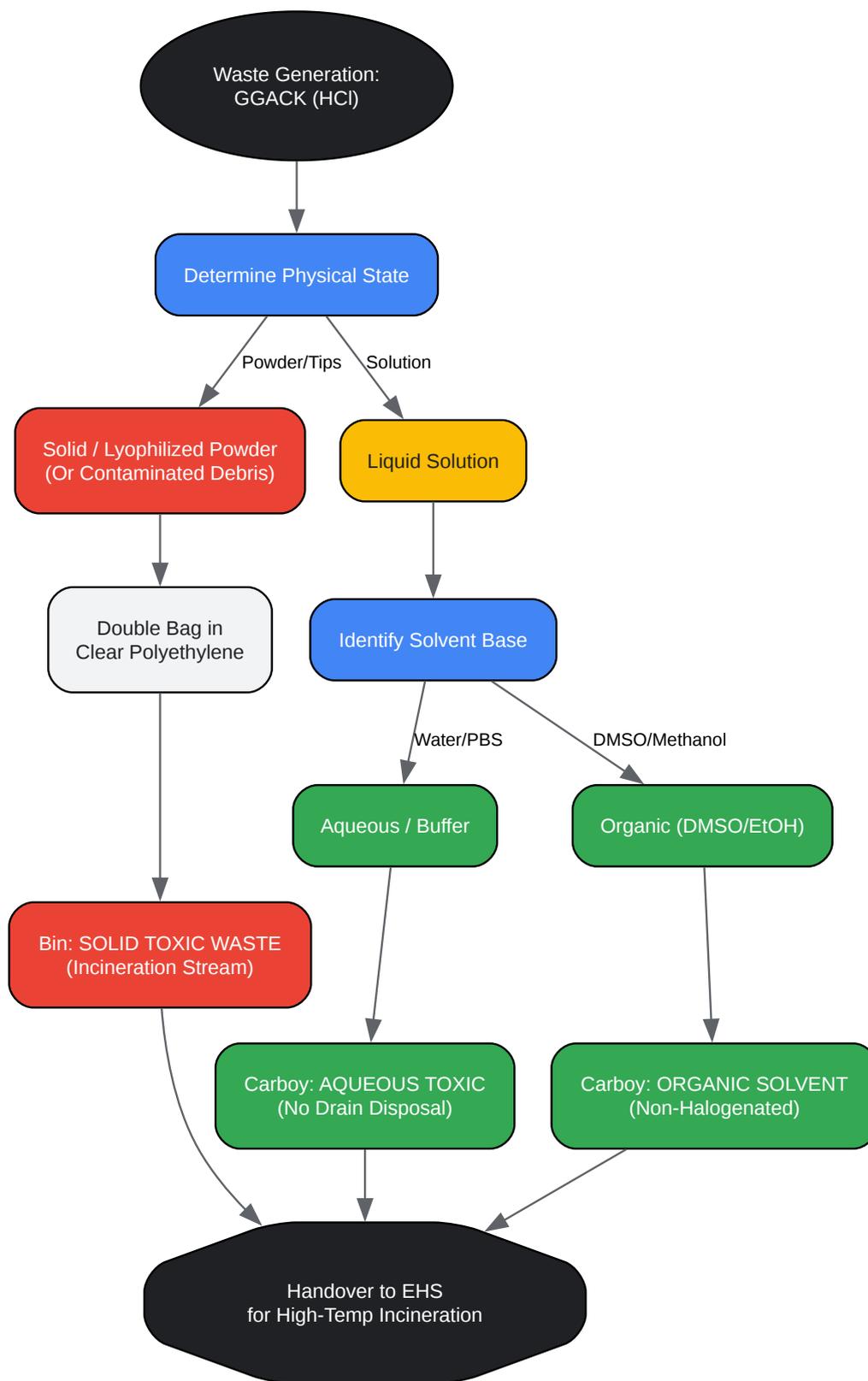
- Containment: Place the original vial (even if empty) into a clear, sealable secondary bag (e.g., Ziploc).
- Segregation: Deposit the sealed bag into the Solid Toxic/Hazardous Waste drum.
- Contaminated Debris: Weigh boats, pipette tips, and gloves used during handling must be treated as solid hazardous waste, not trash.

## Workflow B: Liquid Waste (Stock Solutions / Reaction Mixtures)

- Characterization: Identify the solvent.
  - Aqueous/Buffer: Segregate into Aqueous Toxic Waste.
  - Organic (DMSO/Ethanol): Segregate into Non-Halogenated Organic Waste.
- Labeling: The tag must explicitly list "GGACK" and "Chloromethyl Ketone" to alert waste technicians of the alkylating potential.
- Rinsing: Do not rinse reusable glassware into the sink. Rinse with a small volume of solvent and add the rinsate to the liquid waste container.

## Visualized Decision Workflow

The following diagram illustrates the logical flow for segregating GGACK waste streams to ensure compliance.



[Click to download full resolution via product page](#)

Figure 1: Segregation logic for GGACK waste streams ensuring zero environmental release.

## Emergency Procedures (Spill Response)

In the event of a spill, the priority is to prevent the alkylating agent from spreading or being inhaled.

- **Evacuate & Alert:** If a significant amount of powder (>50 mg) is aerosolized, evacuate the immediate area.
- **PPE Upgrade:** Don double nitrile gloves, lab coat, and N95 respirator (if outside a hood).
- **Liquid Spill:** Cover with absorbent pads. Clean the area with a soap/water solution.[9] Do not use bleach immediately, as it may react aggressively with organic solvents if present.
- **Solid Spill:** Cover with wet paper towels to prevent dust formation, then wipe up.
- **Disposal:** Place all cleanup materials into the Solid Hazardous Waste bag.

## Regulatory Compliance & Transport

- **EPA Classification:** While not always explicitly listed as a P-listed waste, GGACK falls under the "Characteristic of Toxicity" due to its reactivity.
- **Labeling Requirement:** Waste containers must be labeled with the full chemical name: Glu-Gly-Arg-chloromethyl ketone.[1] Abbreviations like "GGACK" are often insufficient for waste contractors.
- **Storage:** Store waste containers in a cool, dry place away from strong oxidizers and bases until pickup.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 10271857, H-Glu-Gly-Arg-chloromethylketone. Retrieved from [[Link](#)]
- Kettner, C., & Shaw, E. (1979). Inactivation of trypsin-like enzymes with peptides of arginine chloromethyl ketone. Methods in Enzymology. Retrieved from [[Link](#)]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. H-Glu-Gly-Arg-chloromethylketone | C14H25ClN6O5 | CID 10271857 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. Chemical Hazard Classification \(GHS\) | Division of Research Safety | Illinois \[drs.illinois.edu\]](#)
- [4. echemi.com \[echemi.com\]](#)
- [5. H-Glu-Gly-Arg-chloromethylketone - Bachem AG \[bioscience.co.uk\]](#)
- [6. chemimpex.com \[chemimpex.com\]](#)
- [7. Effects of a series of chloromethyl ketone protease inhibitors on superoxide release and the glutathione system in human polymorphonuclear leukocytes and alveolar macrophages - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Guanidine Hydrochloride SDS \(Safety Data Sheet\) | Flinn Scientific \[flinnsci.com\]](#)
- [9. biospectra.us \[biospectra.us\]](#)
- [To cite this document: BenchChem. \[GGACK \(Hydrochloride\) Proper Disposal Procedures: A Technical Guide\[1\]\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b10823146#ggack-hydrochloride-proper-disposal-procedures\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)